

# Application Note: Quantitative Analysis of Protodioscin in Tribulus terrestris using HPLC-MS

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## Compound of Interest

Compound Name: *Caltrop*

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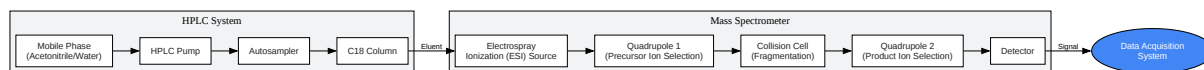
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## Introduction

Tribulus terrestris is a plant utilized in traditional medicine, with its biological activity often attributed to steroidal saponins, primarily protodioscin.[1][2] Protodioscin is considered a key marker for the quality control of T. terrestris raw materials and derived products.[1] Due to its lack of a strong chromophore, protodioscin can be challenging to quantify using HPLC with UV detection.[3][4] High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS) offers a highly sensitive and selective method for the accurate quantification of protodioscin in complex matrices such as plant extracts.[5] This application note provides a detailed protocol for the extraction and subsequent quantitative analysis of protodioscin in T. terrestris by HPLC-MS.

## Experimental Workflow

The overall experimental process involves the extraction of protodioscin from the plant material, followed by separation and quantification using an HPLC-MS system.



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